Technical Guide: Biological Activity and Optimization of Bromo-Indazole Derivatives

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Compound of Interest

Compound Name:	*Methyl 4-bromo-1H-indazole-3-carboxylate*
CAS No.:	*1190322-47-4*
Cat. No.:	*B1452326*

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Executive Summary

The indazole scaffold (1H-indazole) represents a "privileged structure" in medicinal chemistry, serving as a bioisostere for the purine ring of ATP.[1] This structural mimicry allows indazole derivatives to function as potent inhibitors of protein kinases (e.g., VEGFR, CDK, PLK4). The introduction of a bromine atom—specifically at positions 3, 5, or 6—serves a dual purpose: it acts as a versatile handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura) and provides a unique physicochemical profile capable of engaging in halogen bonding (XB) with target proteins. This guide details the structure-activity relationships (SAR), synthesis protocols, and biological evaluation workflows for bromo-indazole derivatives.

Chemical Foundation & SAR Logic

The Indazole Core as an ATP Mimic

The 1H-indazole core possesses a flat, bicyclic heteroaromatic architecture. In the context of kinase inhibition, the N1 and N2 nitrogens typically interact with the "hinge region" of the kinase ATP-binding pocket via hydrogen bonds.

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The Strategic Role of Bromine

While often viewed merely as a leaving group, the bromine atom in bromo-indazoles contributes directly to binding affinity through Halogen Bonding (XB).

- Mechanism: The bromine atom exhibits a region of positive electrostatic potential (the

  -hole) on its head, allowing it to act as a Lewis acid.

- Interaction: This

  -hole can form a directional non-covalent bond with Lewis bases (e.g., backbone carbonyl oxygens) in the receptor binding pocket.

- Geometry: Optimal XB interactions occur when the C-Br···O angle is approximately 160°–180°.

SAR Visualization

The following diagram illustrates the functional logic of the bromo-indazole scaffold.

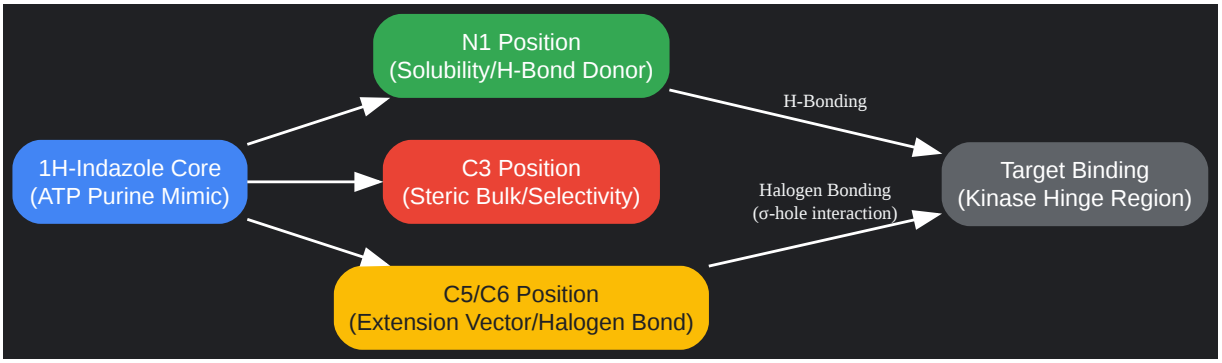

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Figure 1: Structure-Activity Relationship (SAR) logic of the bromo-indazole core.

Key Biological Targets

Bromo-indazole derivatives have demonstrated significant activity against several high-value oncology targets:

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Target Family	Specific Target	Mechanism of Action	Representative Compound	Activity (IC50)
Tyrosine Kinase	VEGFR2	Angiogenesis Inhibition	Axitinib (Indazole analogue)	0.2 nM [1]
Ser/Thr Kinase	PLK4	Centrosome Regulation	Compound K22	0.1 nM [2]
Metabolic Enzyme	IDO1	Immune Checkpoint	6-substituted aminoindazole	~50 nM [3]
Microtubule	FtsZ	Bacterial Cell Division	4-bromo-1H-indazole	2-8 µg/mL (MIC) [4]

Experimental Protocols

Synthesis: Suzuki Coupling of 6-Bromoindazole

This protocol describes the functionalization of 6-bromo-1H-indazole to create a bi-aryl kinase inhibitor precursor. This method is self-validating through the disappearance of the aryl bromide signal in NMR.

Reagents:

- Substrate: 6-Bromo-1H-indazole (1.0 equiv)
- Coupling Partner: 4-Methoxyphenylboronic acid (1.2 equiv)
- Catalyst: $Pd(dppf)Cl_2$ (0.05 equiv)
- Base: Cs_2CO_3 (2.0 equiv)
- Solvent: 1,4-Dioxane : Water (4:1 ratio)

Step-by-Step Methodology:

- Setup: In a 50 mL round-bottom flask, dissolve 6-bromo-1H-indazole (197 mg, 1.0 mmol) and 4-methoxyphenylboronic acid (182 mg, 1.2 mmol) in 10 mL of degassed 1,4-

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dioxane/water mixture.

- Activation: Add Cs_2CO_3 (651 mg, 2.0 mmol). Stir for 5 minutes under Nitrogen flow.
- Catalysis: Add $Pd(dppf)Cl_2$ (36 mg, 0.05 mmol). Seal the flask equipped with a reflux condenser.
- Reaction: Heat the mixture to 90°C for 4 hours.
  - Validation Point: Monitor by TLC (Hexane:EtOAc 1:1). The starting material (Rf ~0.6) should disappear, and a fluorescent blue spot (product) should appear (Rf ~0.4).
- Workup: Cool to room temperature. Dilute with EtOAc (30 mL) and wash with water (2 x 15 mL) and brine (15 mL). Dry organic layer over Na_2SO_4.
- Purification: Concentrate in vacuo. Purify via flash column chromatography (Silica gel, Gradient 0-50% EtOAc in Hexane).

Biological Assay: MTT Cytotoxicity Screen

Objective: Determine the IC50 of the synthesized derivative against MCF-7 (breast cancer) cells.

Protocol:

- Seeding: Seed MCF-7 cells at a density of

  cells/well in 96-well plates. Incubate for 24 hours at 37°C/5% CO_2.
- Treatment: Prepare serial dilutions of the bromo-indazole derivative (100 µM to 0.01 µM) in DMSO (Final DMSO < 0.5%). Add to wells in triplicate.
  - Control: Vehicle-only (DMSO) wells.
  - Positive Control:[2] Doxorubicin (1 µM).
- Incubation: Incubate for 72 hours.

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- Development: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well. Incubate for 4 hours until purple formazan crystals form.
- Solubilization: Remove media carefully. Add 150 µL DMSO to dissolve crystals.
- Readout: Measure absorbance at 570 nm using a microplate reader.
- Analysis: Plot % Cell Viability vs. Log[Concentration]. Calculate IC50 using non-linear regression (Sigmoidal dose-response).

Workflow Visualization

The following diagram outlines the integrated workflow from rational design to lead identification.

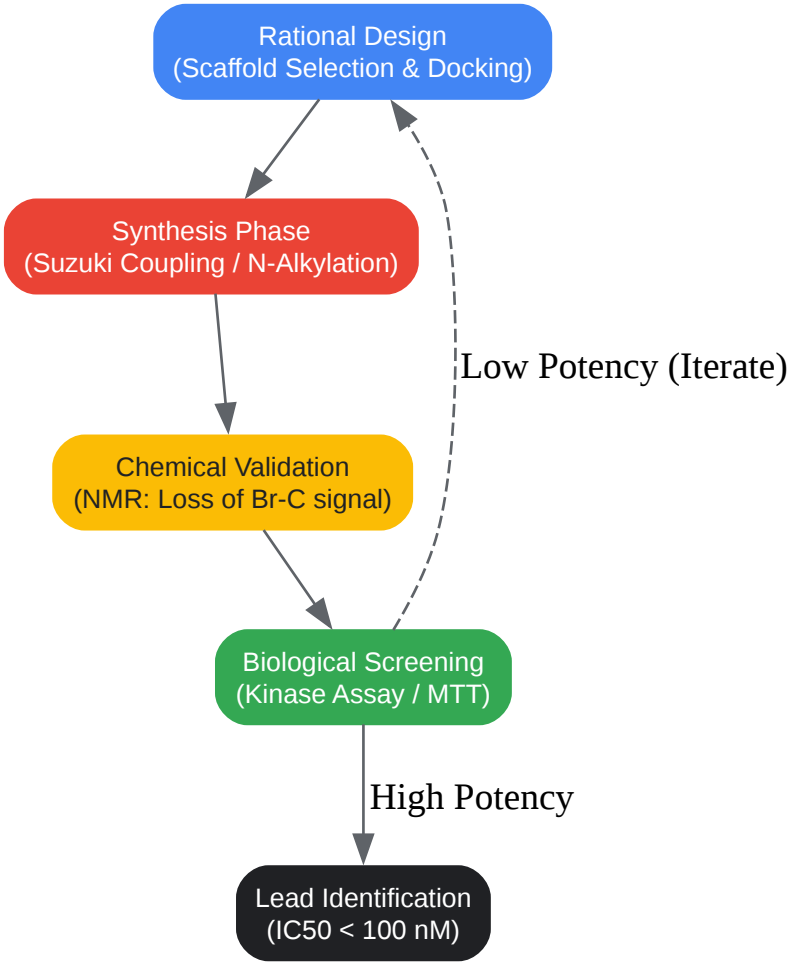

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Figure 2: Integrated "Design-Make-Test" workflow for bromo-indazole drug discovery.

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